

4-Acetamido-3-ethoxynitrobenzene molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-Acetamido-3-ethoxynitrobenzene
Cat. No.:	B055610

[Get Quote](#)

An In-depth Technical Guide on **4-Acetamido-3-ethoxynitrobenzene**: Molecular Structure and Weight

For researchers, scientists, and drug development professionals, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a detailed analysis of the molecular structure and weight of **4-Acetamido-3-ethoxynitrobenzene**, also known by its IUPAC name N-(4-ethoxy-3-nitrophenyl)acetamide.

Quantitative Molecular Data

A summary of the key quantitative data for N-(4-ethoxy-3-nitrophenyl)acetamide is presented in the table below for clear and easy comparison.

Property	Value
Molecular Formula	C10H12N2O4
Molecular Weight	224.21 g/mol [1]
IUPAC Name	N-(4-ethoxy-3-nitrophenyl)acetamide [1]

Molecular Structure Visualization

The two-dimensional chemical structure of N-(4-ethoxy-3-nitrophenyl)acetamide is depicted in the diagram below. This visualization illustrates the arrangement of the acetamido, ethoxy, and nitro functional groups attached to the central benzene ring.

Caption: Molecular structure of N-(4-ethoxy-3-nitrophenyl)acetamide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3'-Nitro-p-acetophenetidide | C10H12N2O4 | CID 15685 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Acetamido-3-ethoxynitrobenzene molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b055610#4-acetamido-3-ethoxynitrobenzene-molecular-structure-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com